

# In-Depth Technical Guide: Physicochemical Properties and Synthesis of Veratrole-d2

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of deuterated veratrole, specifically Veratrole-d2. It includes a detailed breakdown of its molecular properties, a summary of a common experimental protocol for molecular weight determination, and a visualization of a representative synthesis pathway.

## **Quantitative Data Summary**

The molecular weight and formula of veratrole and its deuterated analog are summarized in the table below. The inclusion of two deuterium atoms in the Veratrole-d2 molecule results in a corresponding increase in its molecular weight.

Compound	Molecular Formula	Molecular Weight ( g/mol )
Veratrole	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	138.16
Veratrole-d2 (4,5-D <sub>2</sub> )	C8H8D2O2	140.18[1]

Note: The molecular weight of Veratrole is widely cited.[2][3][4][5][6] The data for Veratrole-d2 is based on the commercially available isotopologue with deuterium atoms at the 4 and 5 positions of the benzene ring.[1]



## Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The determination of the precise molecular weight of Veratrole-d2 is typically achieved through mass spectrometry. This analytical technique measures the mass-to-charge ratio of ions, providing highly accurate molecular weight information and structural elucidation.

Objective: To determine the molecular weight of Veratrole-d2.

Methodology: Gas Chromatography-Mass Spectrometry (GC-MS) is a common method for the analysis of volatile compounds like veratrole.

#### Instrumentation:

- Gas Chromatograph (GC) coupled to a Mass Spectrometer (MS)
- High-resolution mass analyzer (e.g., Time-of-Flight (TOF) or Orbitrap) for accurate mass measurement.

#### Procedure:

- Sample Preparation: A dilute solution of the Veratrole-d2 sample is prepared in a suitable volatile solvent (e.g., dichloromethane or methanol).
- Injection: A small volume (typically 1  $\mu$ L) of the prepared sample is injected into the GC inlet. The high temperature of the inlet vaporizes the sample.
- Chromatographic Separation: The vaporized sample is carried by an inert carrier gas (e.g., helium or nitrogen) through a capillary column. The column separates the components of the sample based on their boiling points and interactions with the stationary phase.
- Ionization: As the separated components elute from the GC column, they enter the ion source of the mass spectrometer. Electron Ionization (EI) is a common ionization technique for such molecules. In EI, high-energy electrons bombard the molecules, causing them to lose an electron and form a positively charged molecular ion (M+•).

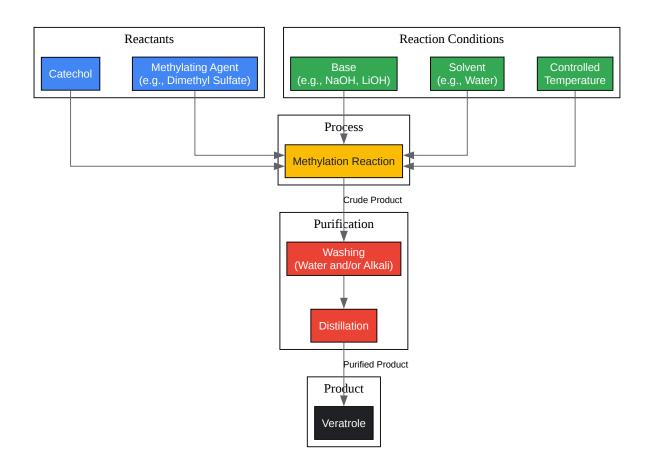


- Mass Analysis: The resulting ions are accelerated into the mass analyzer, which separates them based on their mass-to-charge ratio (m/z).
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots the relative abundance of ions as a function of their m/z ratio. The peak corresponding to the intact molecular ion provides the molecular weight of the compound. For Veratrole-d2, a prominent peak would be expected at an m/z value corresponding to its molecular weight.

## **Synthesis of Veratrole**

Veratrole, or 1,2-dimethoxybenzene, is a key precursor for various pharmaceutical and fine chemical syntheses.[7][8] It is commonly synthesized via the methylation of catechol.[8] The following diagram illustrates a general workflow for this synthesis.





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Caption: General workflow for the synthesis of veratrole via methylation of catechol.

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